

# CAS number and molecular weight of 3,5-Dinitroaniline

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## Compound of Interest

Compound Name: 3,5-Dinitroaniline

Cat. No.: B184610

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## Physicochemical Properties of 3,5-Dinitroaniline

For researchers, scientists, and professionals engaged in drug development, a precise understanding of the fundamental physicochemical properties of compounds is paramount. This guide provides the Chemical Abstracts Service (CAS) number and molecular weight for **3,5-Dinitroaniline**, a compound often utilized as an intermediate in the synthesis of various organic molecules, including dyes and potential therapeutic agents.<sup>[1][2][3]</sup>

The data is presented in a clear, tabular format to facilitate easy reference and integration into research workflows.

Identifier	Value
CAS Number	618-87-1 <sup>[1][4][5]</sup>
Molecular Weight	183.12 g/mol <sup>[1][4][5][6]</sup>

The CAS number is a unique numerical identifier assigned to every chemical substance, ensuring unambiguous identification in literature and databases.<sup>[7]</sup> The molecular weight is a critical parameter for stoichiometric calculations in chemical reactions and for the preparation of solutions with specific molar concentrations. **3,5-Dinitroaniline** has a molecular formula of  $C_6H_5N_3O_4$ .<sup>[1][3][4]</sup> It appears as a yellow or brown powder or crystals.<sup>[1][6]</sup>

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- To cite this document: BenchChem. [CAS number and molecular weight of 3,5-Dinitroaniline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b184610#cas-number-and-molecular-weight-of-3-5-dinitroaniline]

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